

Commercial suppliers of 2-(Diphenylphosphino)ethylamine

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Compound of Interest

Compound Name: 2-(Diphenylphosphino)ethylamine

Cat. No.: B1207392

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An In-depth Technical Guide to Commercial Suppliers of 2-(Diphenylphosphino)ethylamine

For researchers, scientists, and drug development professionals, sourcing high-quality reagents is a critical step in the experimental workflow. This guide provides a comprehensive overview of the commercial suppliers of **2-(Diphenylphosphino)ethylamine** (CAS No. 4848-43-5), a key bidentate phosphine ligand utilized in a variety of catalytic processes.

Physicochemical Properties

2-(Diphenylphosphino)ethylamine, also known as (2-Aminoethyl)diphenylphosphine, is a colorless to pale yellow liquid. It is recognized for its role as a ligand in catalysis, particularly in cross-coupling reactions.

Property	Value
CAS Number	4848-43-5
Molecular Formula	C ₁₄ H ₁₆ NP
Molecular Weight	229.26 g/mol
Form	Liquid
Boiling Point	341.1°C at 760 mmHg[1]

Commercial Suppliers and Product Specifications

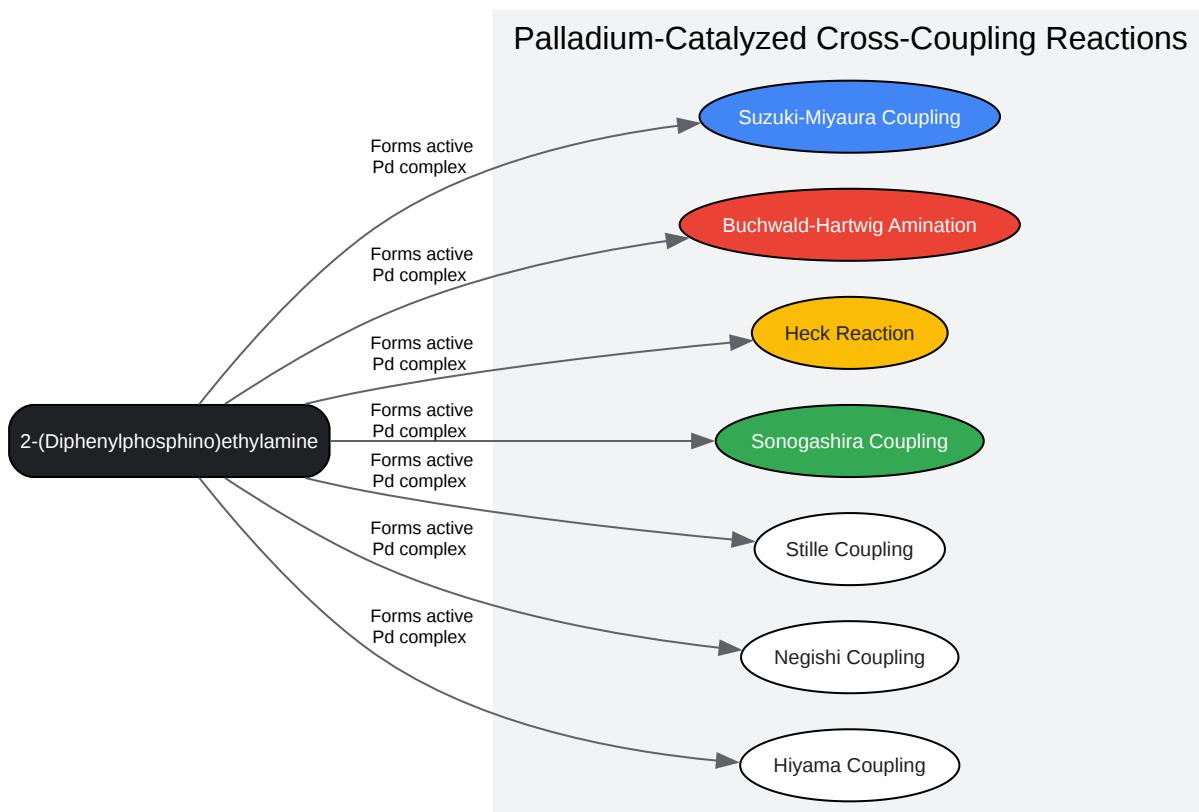
A variety of chemical suppliers offer **2-(Diphenylphosphino)ethylamine**, with purities typically ranging from 95% to 99%. The following table summarizes the offerings from prominent global suppliers.

Supplier	Product Number(s)	Purity	Available Quantities	Analytical Method(s)
Sigma-Aldrich (Merck)	43162	≥95.0%	1g, 5g	Gas Chromatography (GC) [2]
Thermo Scientific Chemicals	H27070	95%	1g, 10g	GC, ^{31}P -NMR [3] [4]
Strem Chemicals	15-1762	min. 95%	1g, 5g	Not specified
Biosynth	FD155486	Not specified	Not specified	Not specified
BLD Pharm	BD138843	≥97.0%	1g, 5g, 25g	Not specified
ChemicalBook	CB7342080	Varies (up to 99%)	Varies (bulk available)	Not specified [5]

Key Applications in Catalysis

2-(Diphenylphosphino)ethylamine is a versatile ligand employed in numerous palladium-catalyzed cross-coupling reactions. Its bidentate nature, with both a soft phosphine and a hard amine donor, allows for the formation of stable and active catalyst complexes. These are instrumental in the synthesis of complex organic molecules, a cornerstone of pharmaceutical and materials science research.[\[2\]](#)[\[5\]](#)

Key Catalytic Applications of 2-(Diphenylphosphino)ethylamine

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Catalytic reactions involving **2-(Diphenylphosphino)ethylamine**.

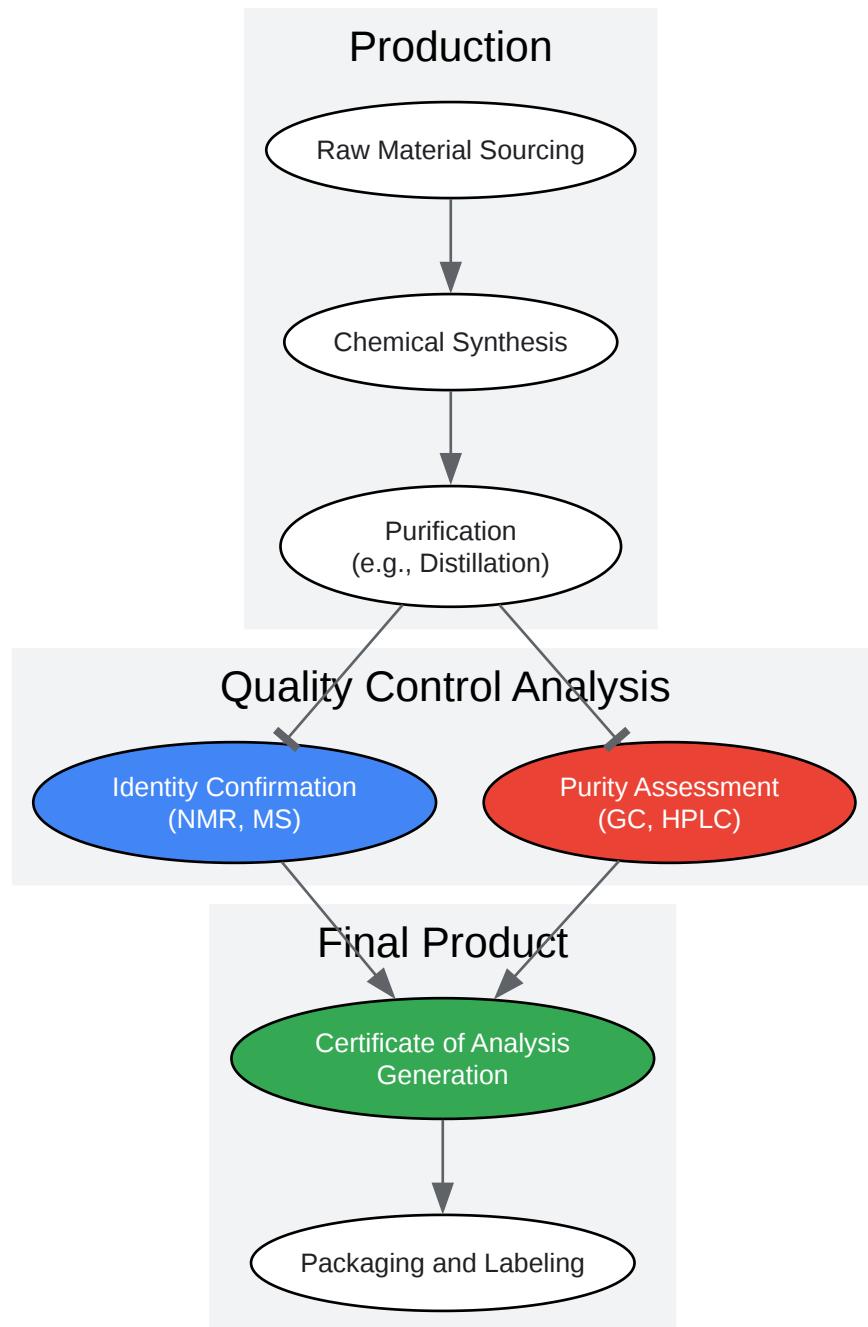
Experimental Protocols: Supplier Quality Control

While specific proprietary methods may vary, the quality control for high-purity chemical reagents like **2-(Diphenylphosphino)ethylamine** generally follows a standardized workflow. This ensures that the product meets the advertised specifications, providing researchers with reliable and reproducible results.

General Quality Control Workflow

- Synthesis and Purification: The compound is synthesized through established chemical routes and subjected to purification techniques such as distillation or chromatography.
- Identity Confirmation: The chemical structure of the purified compound is confirmed using spectroscopic methods.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{31}P NMR are used to verify the molecular structure and the absence of phosphorus-containing impurities.
 - Mass Spectrometry (MS): Confirms the molecular weight of the compound.
- Purity Assessment: The purity of the final product is quantified.
 - Gas Chromatography (GC): As a volatile liquid, GC is a primary method for determining the purity of **2-(Diphenylphosphino)ethylamine**.[\[2\]](#)
 - High-Performance Liquid Chromatography (HPLC): May be used for non-volatile impurities.
- Certificate of Analysis (CoA) Generation: A CoA is produced, summarizing the analytical results for a specific batch, including purity and identity confirmation data.

Generalized Quality Control Workflow



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A typical quality control workflow for chemical reagents.

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